

Personal protective equipment for handling 4-Bromo-2-(5-isoxazolyl)phenol

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Compound of Interest

Compound Name: 4-Bromo-2-(5-isoxazolyl)phenol

Cat. No.: B1331668

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Essential Safety and Handling Guide for 4-Bromo-2-(5-isoxazolyl)phenol

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromo-2-(5-isoxazolyl)phenol**. Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory environment. This compound is recognized for its applications in pharmaceutical development and biological research.[\[1\]](#)

Chemical and Physical Properties

Property	Value
CAS Number	213690-27-8 [1] [2] [3]
Molecular Formula	C ₉ H ₆ BrNO ₂ [1] [3]
Molecular Weight	240.06 g/mol [1]
Appearance	Off-white to pale cream powder or crystals [1] [3]
Melting Point	205-213 °C [1]
Purity	≥ 97% [2]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statements:

- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

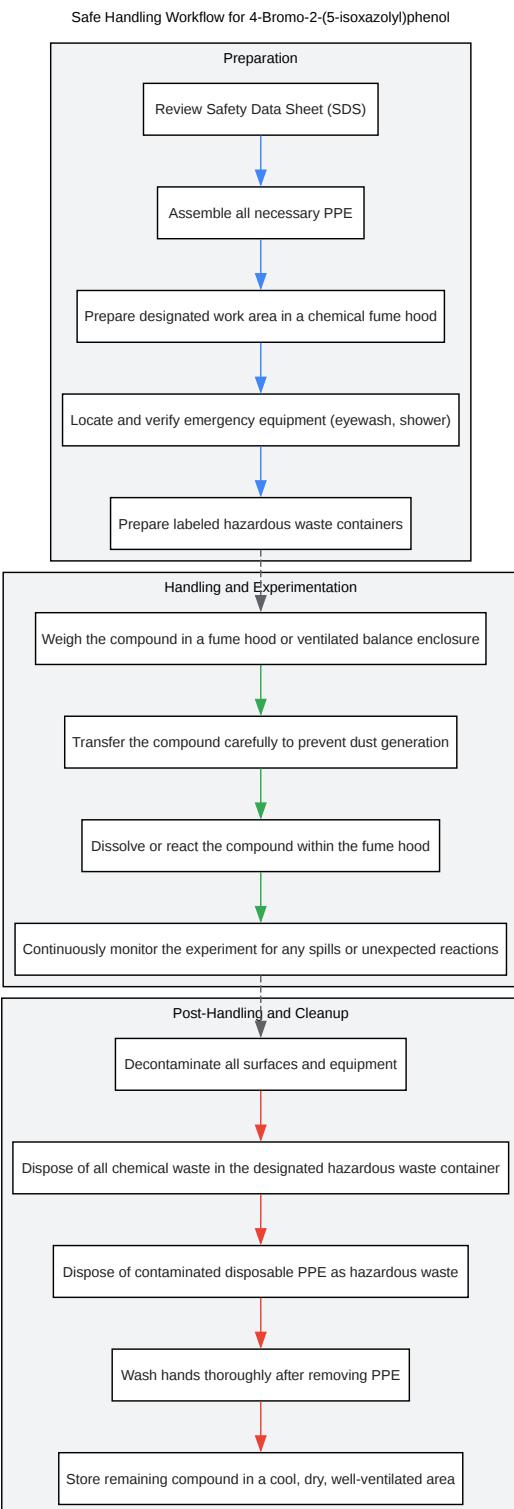
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[4\]](#)[\[5\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)

The selection of appropriate Personal Protective Equipment (PPE) is the primary defense against exposure. The following table summarizes the recommended PPE for handling this compound, based on safety data sheets and best practices for phenolic compounds.[\[6\]](#)

PPE Category	Specification
Eye Protection	<ul style="list-style-type: none">- Minimum: Safety glasses with side shields.- Splash Hazard: Chemical safety goggles.[7][8]- Significant Splash/Explosion Risk: A face shield worn over chemical safety goggles.[7][8]
Hand Protection	<ul style="list-style-type: none">- Incidental Contact: Double-gloved nitrile exam-style gloves (minimum 8mil thickness). Gloves should be changed immediately upon contamination.[8]- Extended Contact/Immersion: Butyl rubber or neoprene gloves. For work with phenol concentrations >70%, butyl rubber, Viton, Barrier, and Silver Shield gloves provide good resistance.[8][9]
Skin and Body Protection	<ul style="list-style-type: none">- A fully buttoned laboratory coat.[8]- Long pants and closed-toe shoes.[8]- For potential body splashes, a butyl rubber or neoprene apron should be worn.[8][9]
Respiratory Protection	<ul style="list-style-type: none">- If dust or aerosols may be generated or ventilation is inadequate: An air-purifying respirator with a Type A-P filter (organic vapor and particulate) is recommended.[7]Ensure the respirator is properly fit-tested.

Operational Plan: Safe Handling Workflow

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **4-Bromo-2-(5-isoxazolyl)phenol** from preparation to post-handling.

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Caption: This diagram outlines the procedural steps for the safe handling of **4-Bromo-2-(5-isoxazolyl)phenol**, from preparation to post-handling and cleanup.

Emergency Procedures

Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[9][10]} Seek immediate medical attention.

Skin Contact: Rapid and immediate skin decontamination is critical.^[9] Remove contaminated clothing and shoes immediately.^[11] Wipe exposed areas immediately and repeatedly with low-molecular-weight polyethylene glycol (PEG 300 or PEG 400).^{[9][10]} If PEG is not available, flush the affected area with a large amount of water for at least 15 minutes.^[11] Seek immediate medical attention.

Inhalation: Remove the individual to fresh air.^[9] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

Ingestion: Do NOT induce vomiting.^[12] If the person is conscious, rinse their mouth with water and give them 4-8 oz of milk or water to drink.^[9] Never give anything by mouth to an unconscious person.^[9] Seek immediate medical attention.

Disposal Plan

Chemical Waste: All solutions and solid materials containing **4-Bromo-2-(5-isoxazolyl)phenol** must be collected as chemical hazardous waste.^[8] Arrange for disposal through a licensed professional waste disposal service.^[6]

Contaminated Materials: All disposable PPE (gloves, etc.) and other materials (e.g., paper towels, weigh boats) contaminated with **4-Bromo-2-(5-isoxazolyl)phenol** should be collected in a separate, sealed container and disposed of as hazardous waste.^[6]

Empty Containers: Handle uncleaned, empty containers as you would the product itself.^[6] Follow your institution's procedures for the disposal of empty chemical containers.

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